

Laboratory safety protocols for handling 1,3-Dimethyladamantane

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Compound of Interest

Compound Name: 1,3-Dimethyladamantane

Cat. No.: B135411

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Application Notes and Protocols for 1,3-Dimethyladamantane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety protocols and application notes for the handling and use of **1,3-Dimethyladamantane** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of experimental work.

Introduction

1,3-Dimethyladamantane (CAS No. 702-79-4) is a dimethylated derivative of adamantane.^[1] It is a polycyclic alkane that exists as a clear, colorless liquid at room temperature.^{[2][3]} Its unique, rigid, cage-like structure makes it a subject of interest in various chemical and pharmaceutical research areas, including its potential use as an antiviral and antitumor agent.^{[3][4]} This compound is classified as a flammable liquid and requires specific handling procedures to mitigate associated risks.^{[2][5][6][7]}

Hazard Identification and Classification

1,3-Dimethyladamantane is classified as a hazardous chemical. The primary hazard is its flammability.

GHS Classification:

- Flammable liquids: Category 3[6][7]

Signal Word: Warning[2][5][7]

Hazard Statements:

- H226: Flammable liquid and vapor[5][6]

Precautionary Statements:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge. Wear protective gloves/protective clothing/eye protection/face protection.[2][8]
- Response: If on skin (or hair), take off immediately all contaminated clothing. Rinse skin with water/shower. In case of fire, use CO2, dry chemical, or foam for extinction.[2]
- Storage: Store in a well-ventilated place. Keep cool.[2]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[2][8]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-Dimethyladamantane** is provided in the table below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀	[5][6][9]
Molecular Weight	164.29 g/mol	[5][6][7]
Appearance	Clear, colorless liquid	[2][3][9]
Odor	No information available	[2]
Melting Point	-30 °C / -22 °F	[2]
Boiling Point	201.5 °C / 394.7 °F @ 760 mmHg	[2]
Flash Point	52 °C / 125.6 °F (closed cup)	[2]
Density	0.886 g/mL at 25 °C	[1][5][7]
Specific Gravity	0.902	[2]
Solubility	Insoluble in water. Soluble in non-polar organic solvents like hexane or toluene.	[2][3][4]
Refractive Index	n _{20/D} 1.478	[1][5][7]

Experimental Protocols: Safe Handling Procedures

The following protocols must be strictly followed when working with **1,3-Dimethyladamantane**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][10]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[2]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
A lab coat is mandatory.

- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhalation, follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN166.
[2]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Ensure that eyewash stations and safety showers are close to the workstation location.[10]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[2] Avoid ingestion and inhalation.[2] Keep away from open flames, hot surfaces, and sources of ignition.[2] Use only non-sparking tools.[2] Take precautionary measures against static discharges.[2]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[2][10] Keep away from heat, sparks, and flame.[2] Store in a flammable liquids storage cabinet. Incompatible materials include strong oxidizing agents.[1][2]

Spill and Leak Procedures

- Minor Spills:
 - Remove all sources of ignition.[2]
 - Ensure adequate ventilation.[2]
 - Use personal protective equipment as required.[2]
 - Soak up with inert absorbent material.[8]
 - Collect the material in suitable, closed containers for disposal.[8]
 - Use spark-proof tools and explosion-proof equipment.[8]
- Major Spills:

- Evacuate the area.
- Follow emergency procedures.
- Prevent further leakage or spillage if safe to do so.[\[11\]](#) Do not let the product enter drains.
[\[11\]](#)

First Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[2\]](#)[\[8\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[2\]](#)[\[8\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[2\]](#)[\[8\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward.[\[2\]](#)[\[8\]](#) Do NOT induce vomiting.[\[11\]](#) Never give anything by mouth to an unconscious person.[\[11\]](#)

Fire-Fighting Measures

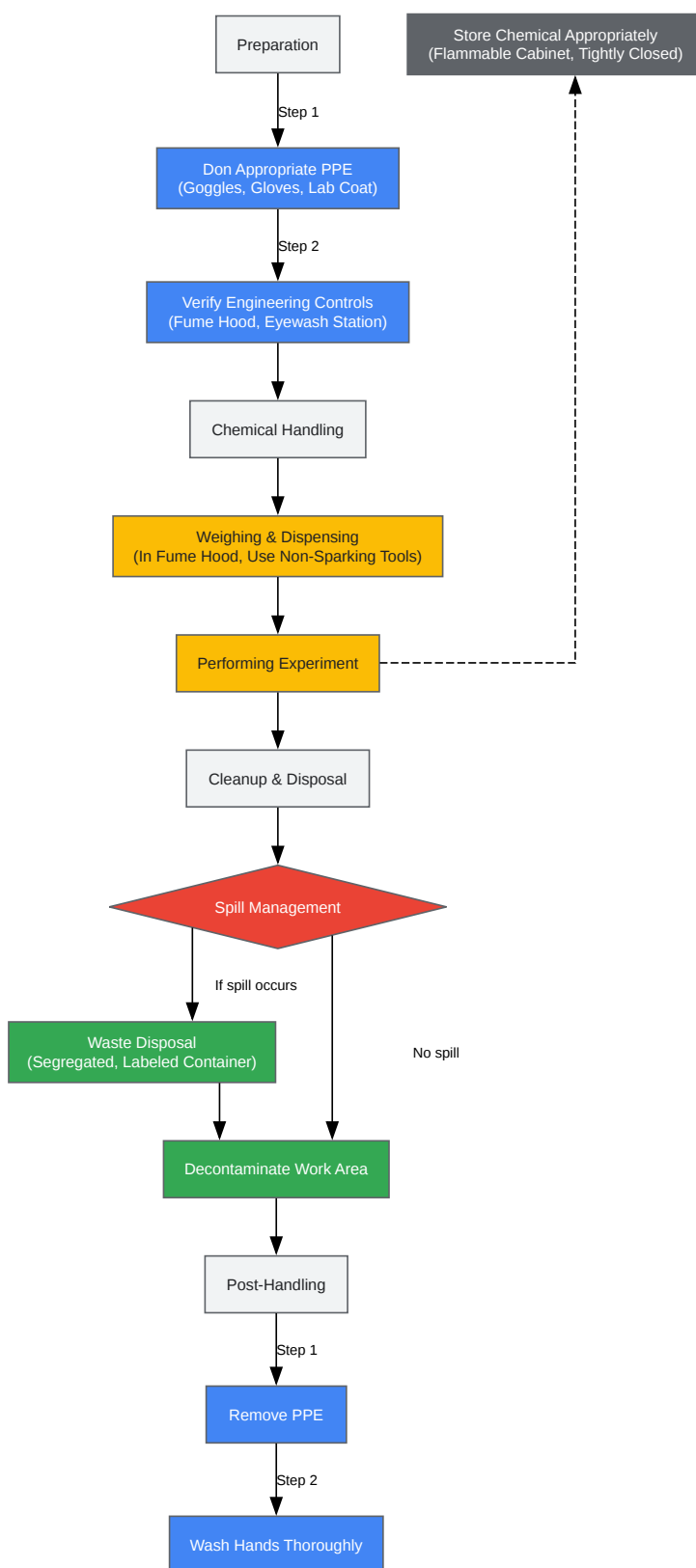
- Suitable Extinguishing Media: Use water spray, "alcohol" foam, dry chemical, or carbon dioxide.[\[11\]](#) For large fires, apply water from as far as possible as a mist or spray.[\[11\]](#)
- Unsuitable Extinguishing Media: Solid streams of water may be ineffective.[\[11\]](#)
- Specific Hazards: Flammable liquid. Vapors can accumulate in low areas and may form explosive concentrations.[\[11\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[2\]](#)[\[10\]](#)

Disposal Considerations

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#) Do not mix with other waste.

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1,3-Dimethyladamantane**.



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Caption: Workflow for Safely Handling **1,3-Dimethyladamantane**.

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